

Decyl Acetate: A Technical Guide to Safe Handling and Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Decyl acetate

Cat. No.: B1670159

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Introduction: **Decyl acetate** (CAS No. 112-17-4) is a colorless liquid ester known for its characteristic fruity, floral odor.[1] It is utilized as a flavoring agent in the food industry and as a fragrance ingredient in perfumes, cosmetics, and other personal care products.[2][3] This guide provides a comprehensive overview of the safety, handling, and toxicological properties of **decyl acetate**, intended for researchers, scientists, and professionals in drug development and chemical manufacturing.

Physical and Chemical Properties

Decyl acetate is a stable, combustible liquid that is insoluble in water but soluble in organic solvents like alcohol.[1][3][4] Its physical and chemical characteristics are essential for understanding its behavior in various applications and for developing appropriate handling procedures.

Property	Value	Source(s)
CAS Number	112-17-4	[1][2][5][6]
Molecular Formula	C ₁₂ H ₂₄ O ₂	[3][5][7]
Molecular Weight	200.32 g/mol	[3][5][8]
Appearance	Clear, colorless liquid	[1][5]
Odor	Fruity, floral, pear-like	[1][4]
Boiling Point	126-127 °C @ 20 mmHg; 272 °C @ 760 mmHg	[3][8]
Melting Point	-15 °C	[3]
Flash Point	> 93.3 °C to 110 °C (Closed Cup)	[1][8][9]
Density / Specific Gravity	0.862 - 0.870 g/mL at 20-25 °C	[1][3][5][9]
Vapor Pressure	0.00347 - 0.03 mmHg at 25 °C	[3][8][10]
Solubility	Insoluble in water; Soluble in alcohol	[1][3][4][9]
Refractive Index	1.425 - 1.430 at 20 °C	[1][3][5][9]

Hazard Identification and GHS Classification

The GHS classification for **decyl acetate** presents some variability across different sources. The most consistently reported hazard is its toxicity to aquatic life.[2] It is also classified by some suppliers as a combustible liquid.[8][11]

Hazard Class	Pictogram	Signal Word	Hazard Statement(s)	Precautionary Statement(s)	Source(s)
Aquatic Hazard (Acute)	GHS09 (Environment)	Warning	H400: Very toxic to aquatic life	P273: Avoid release to the environment.	[2]
Aquatic Hazard (Chronic)	GHS09 (Environment)	Warning	H410: Very toxic to aquatic life with long lasting effects	P391: Collect spillage. P501: Dispose of contents/container to an approved waste disposal plant.	[2]
Flammable Liquids	None specified	Warning	Combustible liquid (Category 4)	Keep away from heat/sparks/open flames/hot surfaces. — No smoking.	[8] [11]

Note: Some sources report that **decyl acetate** does not meet the criteria for GHS hazard classification.[\[3\]](#)[\[9\]](#)

Toxicological Profile

Decyl acetate is considered to have low acute toxicity.[\[8\]](#) The primary health concerns are mild irritation upon direct contact with skin or eyes.[\[8\]](#)

- Acute Oral Toxicity: Expected to be a low ingestion hazard.[\[8\]](#)

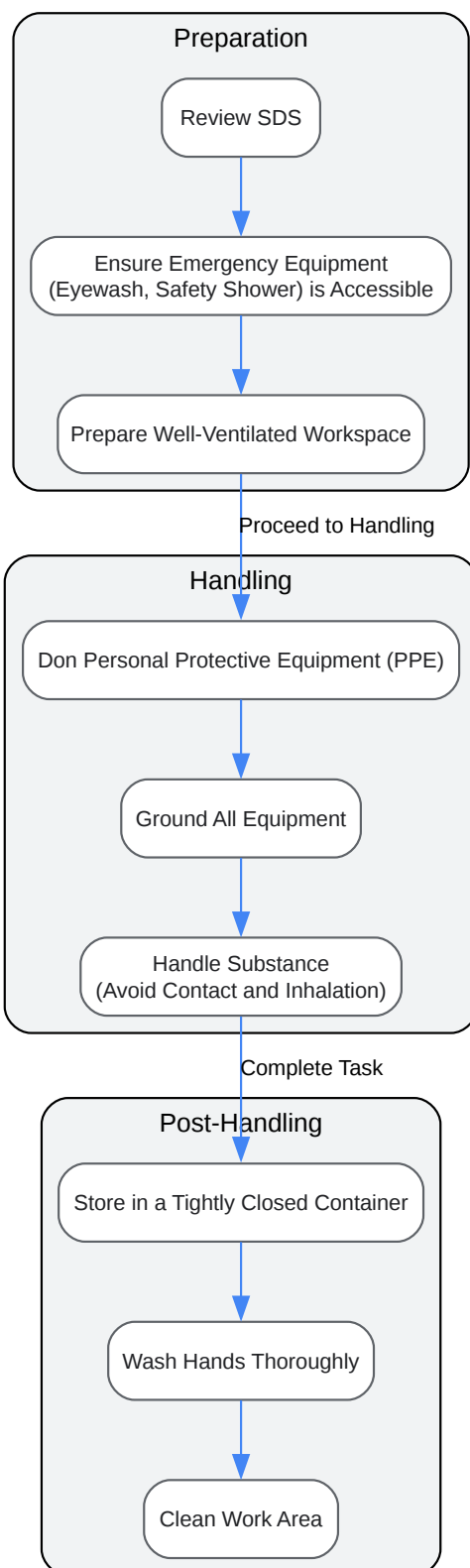
- Acute Inhalation Toxicity: Health hazard information is incomplete, but inhalation of vapors may cause drowsiness and dizziness.[4][8]
- Skin Contact: May cause mild skin irritation after prolonged or repeated exposure.[4][8]
- Eye Contact: May cause mild eye irritation upon direct contact.[8]
- Sensitization: An 8% solution was found to cause no irritation or sensitization.[9]
- Carcinogenicity: Not identified as a probable, possible, or confirmed human carcinogen by IARC or ACGIH.[12]

Safe Handling and Storage Protocols

Proper handling and storage procedures are critical to ensure safety and maintain the integrity of **decyl acetate**. This involves using appropriate engineering controls, personal protective equipment, and storage conditions.

Experimental Protocol: Standard Handling Procedure

- Preparation: Before handling, thoroughly review the Safety Data Sheet (SDS). Ensure that an eyewash station and safety shower are readily accessible.[4]
- Ventilation: Handle the substance in a well-ventilated area.[2] Local exhaust ventilation is typically required to control exposure.[4]
- Grounding: When transferring the substance, ensure all equipment is properly grounded to prevent static discharge, which could be an ignition source.[8]
- Procedure: Avoid all personal contact, including inhalation of vapors or mists.[2][4] Avoid contact with skin and eyes.[2] Use non-sparking tools.[2]
- Post-Handling: After use, wash hands thoroughly.[2] Clean the work area and properly dispose of any contaminated materials.



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Caption: Workflow for the safe handling of **decyl acetate**.

Storage Conditions

Store containers tightly closed in a dry, cool, and well-ventilated place.[\[2\]](#)[\[11\]](#) Keep the substance away from heat, sparks, open flames, and other sources of ignition.[\[8\]](#)[\[11\]](#) It is incompatible with strong oxidizing agents and strong acids/bases.[\[4\]](#)

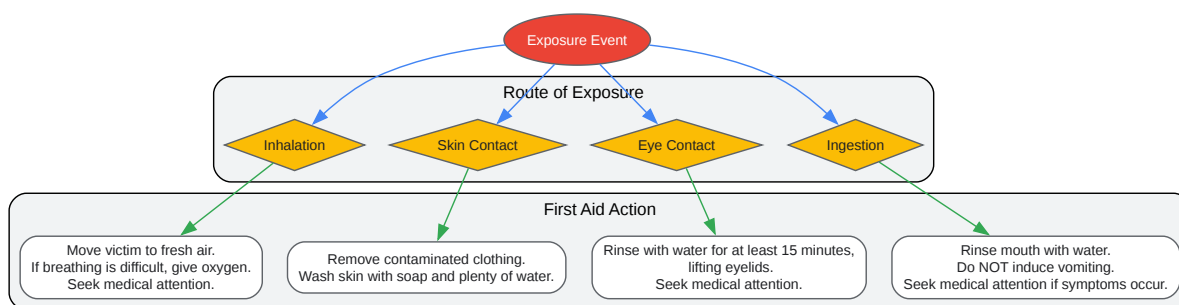
Personal Protective Equipment (PPE)

The use of appropriate PPE is essential to prevent exposure when engineering controls are not sufficient.

- **Eye/Face Protection:** Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[\[2\]](#)[\[4\]](#)
- **Skin Protection:** Chemical-resistant gloves (e.g., Nitrile rubber, Neoprene, PVC) are required.[\[2\]](#)[\[4\]](#)[\[12\]](#) Gloves must be inspected before use and replaced if contaminated.[\[2\]](#)[\[12\]](#) Wear impervious clothing, such as overalls or a P.V.C. apron, to prevent skin contact.[\[2\]](#)[\[4\]](#)
- **Respiratory Protection:** If there is a risk of overexposure due to vapor or aerosol formation, use an approved respirator with a Type A filter for organic vapors.[\[4\]](#)[\[12\]](#)

First Aid Measures

Immediate and appropriate first aid can significantly reduce the adverse effects of accidental exposure.



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Caption: First aid response protocol for **decyl acetate** exposure.

- Inhalation: Move the victim to fresh air.[2] If breathing is difficult, administer oxygen.[2] If the person is not breathing, provide artificial respiration and seek immediate medical attention.[2]
- Skin Contact: Immediately remove contaminated clothing.[2] Wash the affected area with soap and plenty of water.[2] If irritation develops or persists, seek medical attention.[8]
- Eye Contact: Rinse immediately and thoroughly with plenty of water for at least 15 minutes, ensuring to wash under the eyelids.[2][11] Remove contact lenses if present and easy to do.[12] Get medical attention.[11]
- Ingestion: Rinse mouth with water.[2] Do not induce vomiting.[8] Call a physician or poison control center if the person feels unwell or if a large amount is ingested.[8]

Fire-Fighting Measures

Decyl acetate is a combustible liquid.[8][11]

- Suitable Extinguishing Media: Use alcohol-resistant foam, dry chemical powder, or carbon dioxide.[2][4] Water spray or mist can be used to cool closed containers.[11]

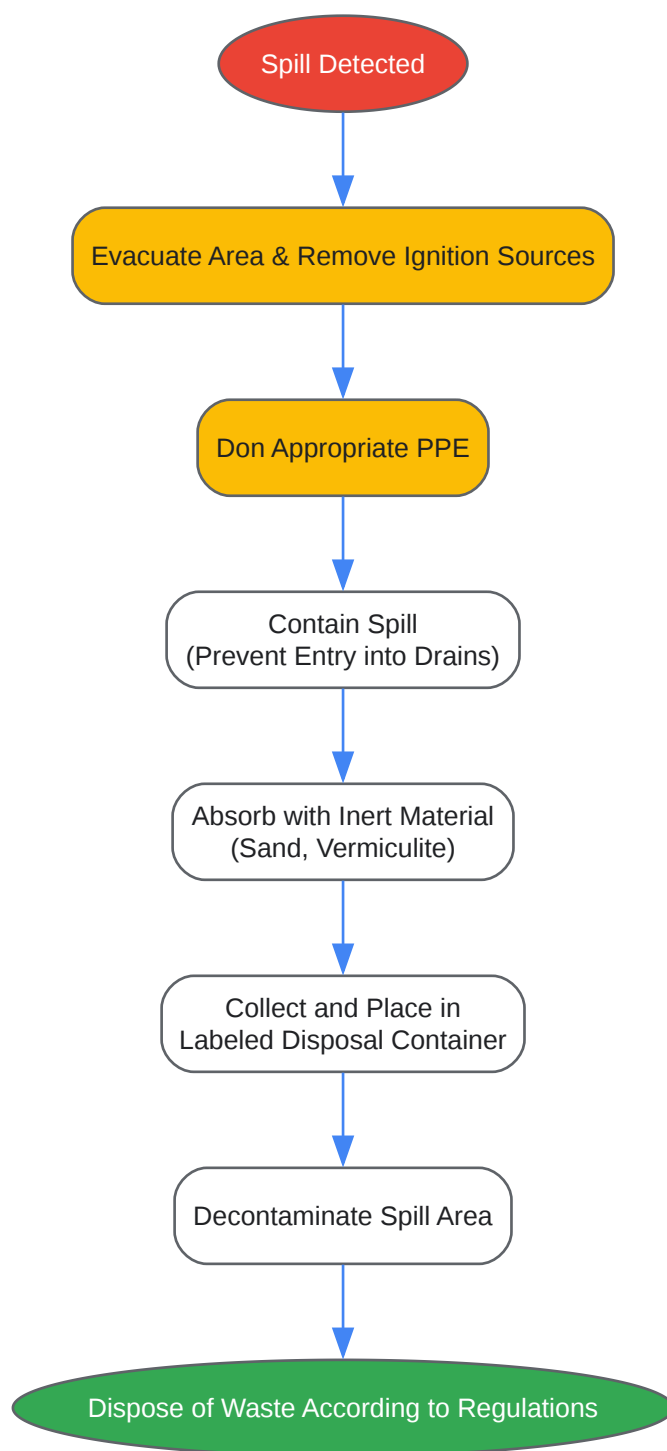
- Specific Hazards: Containers may explode when heated.[11] Vapors are heavier than air and may travel along the ground to a source of ignition.[12] Combustion products include carbon dioxide.[4]
- Protective Actions for Fire-Fighters: Wear full body protective clothing and a self-contained breathing apparatus (SCBA) with a full face-piece operated in pressure-demand mode.[2][4][11]

Accidental Release Measures

Prompt and correct action is necessary to control spills and prevent environmental contamination.

Experimental Protocol: Spill Containment and Cleanup

- Evacuation and Ignition Control: Evacuate personnel from the spill area and move upwind.[2][4] Eliminate all sources of ignition (e.g., sparks, open flames, hot surfaces).[2][8]
- Ventilation: Ensure adequate ventilation in the affected area.
- Personal Protection: Don appropriate PPE, including respiratory protection, chemical-resistant gloves, and eye protection.[2] Avoid breathing vapors and contacting the spilled material.[2][4]
- Containment: Prevent the spill from entering drains or waterways.[2] For large spills, dike the material.[8]
- Cleanup: Absorb the spill with an inert material such as dry sand, earth, or vermiculite.[8] Collect the absorbed material and place it into a suitable, closed, and labeled container for disposal.[2]
- Decontamination: Clean the spill area thoroughly to remove any residual contamination.[8]



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Caption: Logical workflow for responding to a **decyl acetate** spill.

Disposal Considerations

All waste must be handled in accordance with local, state, and federal regulations.[4] Dispose of contents and containers at an approved waste disposal plant.[2][11] Due to its aquatic toxicity, avoid releasing it into the environment.[2][4]

Regulatory Information

Decyl acetate is listed on numerous international chemical inventories, including TSCA (USA), DSL (Canada), EINECS (Europe), AICS (Australia), and KECL (Korea).[2][11] It is also approved as a synthetic flavoring substance by the FDA (21 CFR 172.515) and JECFA.[3][6][9]

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